

"Methyl 4-(methylamino)-3-nitrobenzoate chemical properties and structure"

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Compound of Interest

Compound Name:	Methyl 4-(methylamino)-3-nitrobenzoate
Cat. No.:	B1312498

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An In-depth Technical Guide to Methyl 4-(methylamino)-3-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Methyl 4-(methylamino)-3-nitrobenzoate**, a key intermediate in organic synthesis. The document details its chemical properties, structure, synthesis protocols, and significant applications, particularly in the pharmaceutical industry. All quantitative data is presented in structured tables, and the experimental workflow is visualized using the DOT language.

Introduction and Nomenclature

Methyl 4-(methylamino)-3-nitrobenzoate is a substituted aromatic compound containing a methylamino group, a nitro group, and a methyl ester functionality on a benzene ring. Its specific substitution pattern makes it a valuable precursor in the synthesis of various complex organic molecules and active pharmaceutical ingredients. The IUPAC name for this compound is **methyl 4-(methylamino)-3-nitrobenzoate**.^[1]

Chemical Structure

The chemical structure of **Methyl 4-(methylamino)-3-nitrobenzoate** is characterized by a benzene ring substituted at position 1 with a methoxycarbonyl group, at position 4 with a methylamino group, and at position 3 with a nitro group.

Table 1: Structural Identifiers

Identifier	Value
IUPAC Name	methyl 4-(methylamino)-3-nitrobenzoate
SMILES	COc1=CC=C(C=C1)NC--INVALID-LINK-[O-]
InChI Key	RUJMPEWZLDVEAV-UHFFFAOYSA-N[2]

Physicochemical Properties

Methyl 4-(methylamino)-3-nitrobenzoate is a solid at room temperature.[\[2\]](#) The table below summarizes its key physicochemical properties.

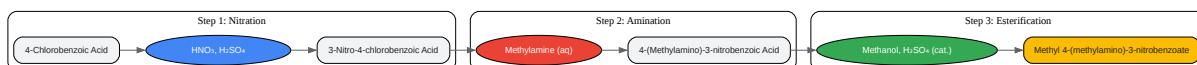
Table 2: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	[2]
Molecular Weight	210.19 g/mol	[2]
Appearance	Solid	[2]
CAS Number	36242-50-9, 71254-71-2	[1] [2]

Synthesis

The synthesis of **Methyl 4-(methylamino)-3-nitrobenzoate** is typically achieved through a multi-step process starting from 4-chlorobenzoic acid. The overall workflow involves nitration, amination, and finally, esterification.

Synthesis Workflow

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Caption: Synthesis workflow for **Methyl 4-(methylamino)-3-nitrobenzoate**.

Experimental Protocols

Step 1: Synthesis of 3-Nitro-4-chlorobenzoic Acid (Nitration)

A common industrial method for the synthesis of the precursor, 4-(methylamino)-3-nitrobenzoic acid, begins with 4-chlorobenzoic acid. This process involves nitration followed by nucleophilic substitution with methylamine.[1]

- Reactants: 4-chlorobenzoic acid, concentrated nitric acid, concentrated sulfuric acid.
- Procedure: 4-chlorobenzoic acid is reacted with a mixture of concentrated sulfuric acid and nitric acid to yield 3-nitro-4-chlorobenzoic acid.[1]

Step 2: Synthesis of 4-(Methylamino)-3-nitrobenzoic Acid (Amination)

- Reactants: 3-nitro-4-chlorobenzoic acid, aqueous methylamine.
- Procedure: The 3-nitro-4-chlorobenzoic acid produced in the previous step undergoes a reaction with an aqueous solution of methylamine. The reaction mixture is heated. Upon completion, the pH is adjusted with an acid to precipitate the product, 4-(methylamino)-3-nitrobenzoic acid.[1] A patent also describes a similar process where 4-chloro-3-nitrobenzoic acid is reacted with methylamine to produce 4-methylamino-3-nitrobenzoic acid.

Step 3: Synthesis of **Methyl 4-(methylamino)-3-nitrobenzoate** (Fischer Esterification)

The final step is the conversion of the carboxylic acid to its methyl ester via Fischer esterification.

- Reactants: 4-(methylamino)-3-nitrobenzoic acid, methanol, strong acid catalyst (e.g., sulfuric acid).
- Procedure: 4-(methylamino)-3-nitrobenzoic acid is dissolved in an excess of methanol. A catalytic amount of concentrated sulfuric acid is added to the solution. The mixture is then heated under reflux. The progress of the reaction can be monitored by thin-layer chromatography. After the reaction is complete, the excess methanol is removed under reduced pressure. The residue is then neutralized, typically with a sodium bicarbonate solution, and the product is extracted with an organic solvent (e.g., ethyl acetate). The organic layer is washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated to yield the crude product. Further purification can be achieved by recrystallization or column chromatography.

Spectroscopic Data

While specific spectra for **Methyl 4-(methylamino)-3-nitrobenzoate** are not readily available in the searched literature, the expected characteristic signals based on its structure are outlined below.

Table 3: Expected Spectroscopic Data

Technique	Expected Signals
¹ H NMR	<ul style="list-style-type: none">- Aromatic protons (multiplets) in the aromatic region.- Singlet for the methyl ester protons (-OCH₃).- Singlet for the methylamino proton (-NHCH₃).- Signal for the amine proton (-NH), which may be broad and its chemical shift can be concentration-dependent.
¹³ C NMR	<ul style="list-style-type: none">- Carbonyl carbon of the ester.- Aromatic carbons (multiple signals).- Methyl carbon of the ester group.- Methyl carbon of the methylamino group.
IR Spectroscopy	<ul style="list-style-type: none">- N-H stretching vibration from the secondary amine.- C=O stretching vibration from the ester.- Asymmetric and symmetric stretching vibrations of the nitro group (NO₂).- C-H stretching from the aromatic ring and methyl groups.- C-N stretching vibration.
Mass Spectrometry	<ul style="list-style-type: none">- A molecular ion peak corresponding to the molecular weight of the compound (210.19 g/mol).- Fragmentation patterns corresponding to the loss of functional groups such as -OCH₃, -NO₂, etc.

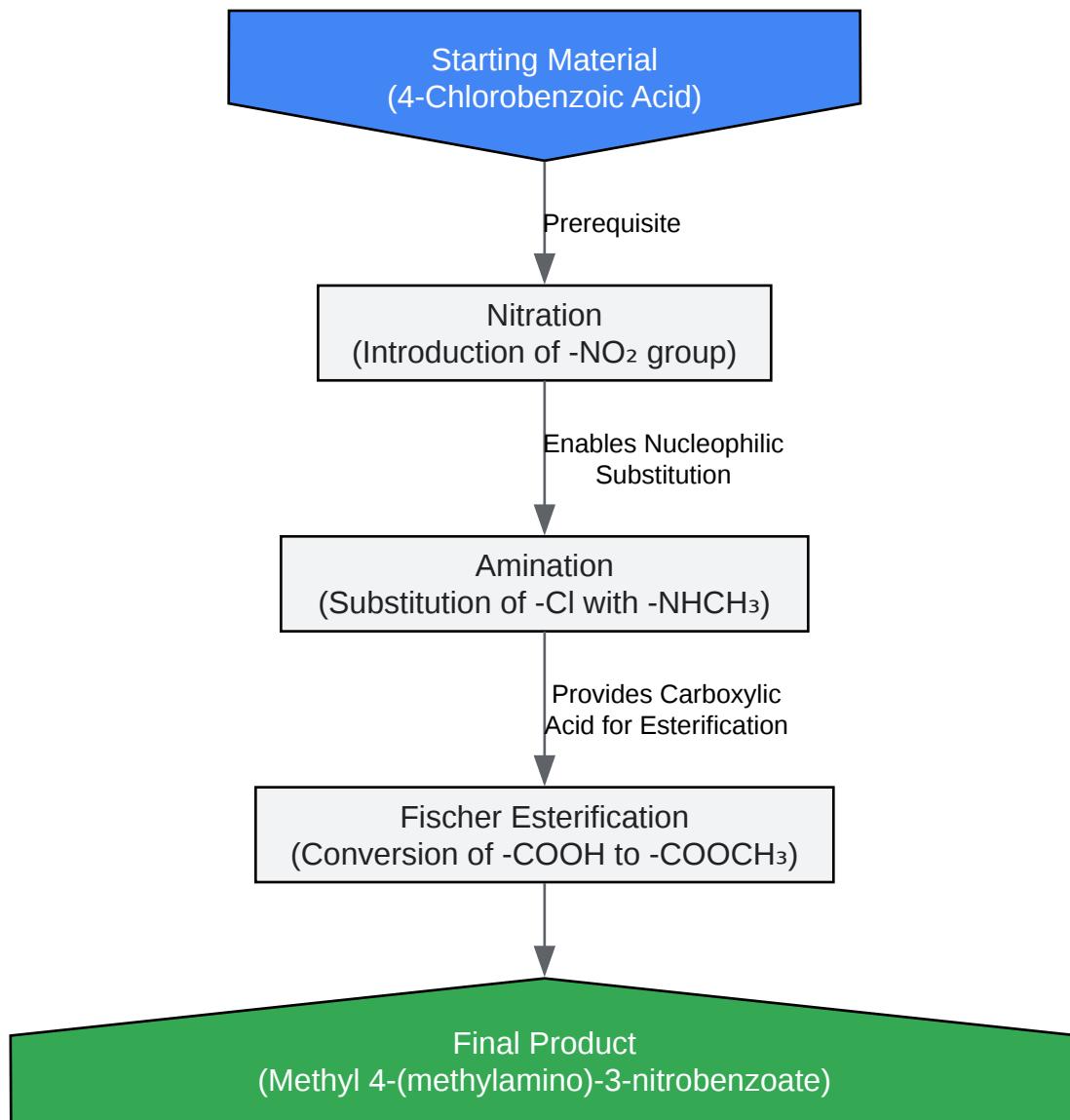
Applications in Organic Synthesis

Methyl 4-(methylamino)-3-nitrobenzoate and its precursor, 4-(methylamino)-3-nitrobenzoic acid, are valuable intermediates in the pharmaceutical industry. The carboxylic acid is a key intermediate in the synthesis of antihypertensive drugs.^[1] It is anticipated that the ester form is also a crucial building block in similar synthetic pathways.^[1]

Logical Relationships in Synthesis

The synthesis of **Methyl 4-(methylamino)-3-nitrobenzoate** follows a logical progression of functional group transformations on the aromatic ring. The diagram below illustrates the

dependency of each step on the successful completion of the previous one.



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Caption: Logical flow of the synthesis process.

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References

- 1. Methyl 4-amino-3-nitrobenzoate, 97% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. [benchchem.com](#) [benchchem.com]
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